

Section 1: Core Chemical Identity and Structure

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Compound of Interest

Compound Name: 2,2'-Thiobis(6-tert-butyl-p-cresol)

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Irganox 1081 is a sterically hindered phenolic antioxidant of the thiobisphenol class. Its unique structure, featuring two hindered phenol groups linked by a sulfur atom, provides a synergistic, dual-function stabilization mechanism.

- IUPAC Name: 2-tert-butyl-6-(3-tert-butyl-2-hydroxy-5-methylphenyl)sulfanyl-4-methylphenol[1]
- CAS Number: 90-66-4[2][3][4][5][6][7]
- Molecular Formula: C₂₂H₃₀O₂S[1]
- Molecular Weight: 358.54 g/mol [2][6][7]

The strategic placement of bulky tert-butyl groups adjacent to the hydroxyl functionalities is a key design feature. This steric hindrance enhances the stability of the resulting phenoxy radical after hydrogen donation, preventing it from initiating further detrimental reactions and contributing to its non-discoloring properties.

Caption: Chemical Structure of Irganox 1081.

Section 2: Physicochemical Properties

The physical properties of Irganox 1081 are critical to its handling, processing, and performance in various polymer matrices. Its low volatility is particularly important for maintaining stabilization during high-temperature processing of plastics.

Property	Value	Source(s)
Appearance	White to off-white or cream-colored powder	[6]
Melting Point	166 °C (for high-purity reference material)	[2]
84-85 °C (reported for some commercial grades)	[6]	
Boiling Point	431.1 °C (Predicted)	[2][6]
Flash Point	209.3 °C	[2][6]
Density	~1.11 g/cm ³	[6]
Solubility (at 20°C)	Water: Practically insoluble (~8 µg/L)	[6]
Organic Solvents: Soluble in hexane, isopropanol, ethanol	[5]	
Vapor Pressure (at 20°C)	Very low	

A Note on Melting Point: A notable discrepancy exists in the reported melting point of Irganox 1081. While reference standards may exhibit a higher melting point of ~166°C, technical-grade material is often cited with a melting range of 84-85°C.[2][6] This variance can be attributed to differences in purity, crystalline structure (polymorphism), or the presence of isomers from the synthesis process. For formulation purposes, it is crucial to consult the technical data sheet for the specific grade being used.

Section 3: The Dual Antioxidant Mechanism

Irganox 1081 functions as a multifunctional stabilizer, effectively interrupting the auto-oxidation cycle of polymers through two distinct but synergistic mechanisms. This dual action provides comprehensive protection against both thermal and oxidative degradation.

1. Primary Antioxidant: Radical Scavenging (via Hindered Phenol Groups)

The primary role is to intercept and neutralize chain-carrying free radicals ($R\cdot$, $ROO\cdot$), which are the primary drivers of polymer degradation. This occurs via a Hydrogen Atom Transfer (HAT) mechanism.^{[8][9]}

- Step 1 (Initiation): A polymer chain (P-H) under thermal or light stress forms a polymer alkyl radical ($P\cdot$).
- Step 2 (Propagation): The alkyl radical ($P\cdot$) reacts rapidly with oxygen to form a peroxy radical ($POO\cdot$). This peroxy radical can then abstract a hydrogen from another polymer chain, propagating the degradation cycle.
- Step 3 (Intervention): The hindered phenolic hydroxyl group (-OH) on Irganox 1081 donates its hydrogen atom to the peroxy radical ($POO\cdot$), neutralizing it into a stable hydroperoxide ($POOH$) and forming a stabilized phenoxy radical ($Ar-O\cdot$).^{[8][9]}

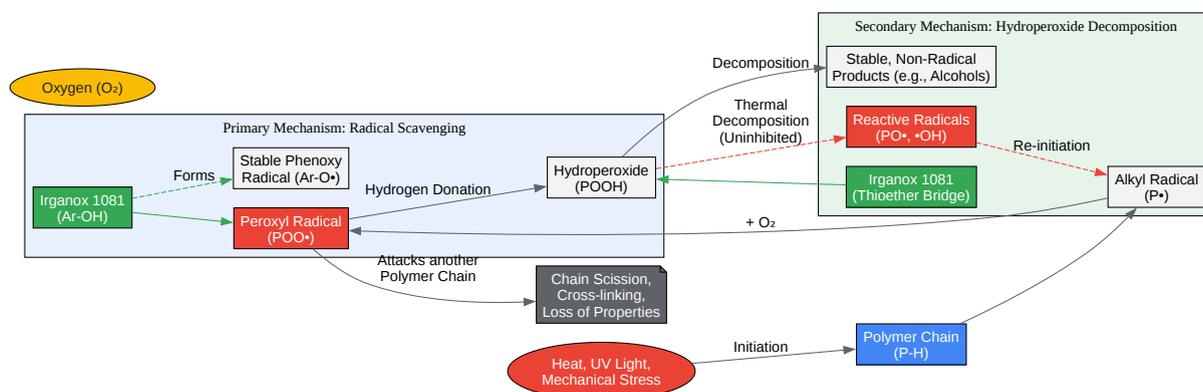
The phenoxy radical is resonance-stabilized and sterically hindered, making it relatively unreactive and unable to continue the chain reaction.

2. Secondary Antioxidant: Hydroperoxide Decomposition (via Thioether Bridge)

The hydroperoxides ($POOH$) formed during the primary mechanism are thermally unstable and can decompose into highly reactive hydroxyl ($\cdot OH$) and alkoxy ($PO\cdot$) radicals, which can re-initiate degradation. The thioether (-S-) linkage in Irganox 1081 acts as a secondary antioxidant by decomposing these hydroperoxides into non-radical, stable products.^{[10][11]}

- The sulfur atom is oxidized to sulfoxide and then to sulfone derivatives, a process that catalytically decomposes multiple hydroperoxide molecules into stable alcohols.

This two-pronged approach—scavenging the chain-carrying radicals and decomposing the problematic byproducts—makes Irganox 1081 a highly efficient and long-lasting stabilizer.



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Caption: Dual antioxidant mechanism of Irganox 1081.

Section 4: Applications and Performance Insights

Irganox 1081 is utilized in a wide range of organic polymers and materials where protection against thermo-oxidative degradation is required.

- Polyolefins (PE, PP): Its excellent compatibility and low volatility make it ideal for protecting these polymers during high-temperature processing (extrusion, molding) and ensuring long-term service life.
- Elastomers and Rubbers (Synthetic & Natural): It is particularly effective in light-colored rubber applications where non-staining and non-discoloring properties are paramount.

- Other Polymers: It finds use in ABS, HIPS, polyamides, and hot-melt adhesives.
- Lubricants and Oils: Its oil solubility allows it to function as a potent stabilizer in lubricants, preventing oxidation and sludge formation.

Field Insights: The causality behind its selection often relates to its multifunctional nature. In applications like wire and cable insulation, both processing stability (preventing scorch) and long-term thermal stability are critical. Irganox 1081 provides both. Furthermore, its ability to act synergistically with other stabilizers, such as phosphites (e.g., Irgafos 168), allows formulators to create highly robust and cost-effective stabilization packages.

Section 5: Analytical and Quality Control Protocols

Verifying the presence and efficacy of Irganox 1081 in a formulated product is essential for quality assurance. The following are standard, field-proven methodologies.

Protocol 1: Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a method for extracting and quantifying Irganox 1081 from a polymer matrix, such as polyethylene.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective: To determine the weight percentage (% w/w) of Irganox 1081 in a polymer sample.

Methodology:

- Sample Preparation (Solvent Extraction):
 1. Weigh approximately 2-5 grams of the polymer sample (pellets or film) into a Soxhlet extraction thimble.
 2. Place the thimble into a Soxhlet extractor fitted with a 250 mL round-bottom flask.
 3. Add 150 mL of an appropriate solvent (e.g., dichloromethane or chloroform) to the flask.
 4. Extract the sample for 6-8 hours, ensuring a cycle rate of 4-5 cycles per hour.

5. After extraction, allow the apparatus to cool. Concentrate the extract to approximately 5 mL using a rotary evaporator.
 6. Transfer the concentrated extract to a 10 mL volumetric flask. Rinse the round-bottom flask with a small amount of solvent and add the rinsing to the volumetric flask.
 7. Dilute to the mark with the solvent.
 8. Filter the solution through a 0.45 μm PTFE syringe filter into an HPLC vial.
- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
 - Mobile Phase: Isocratic mixture of Acetonitrile and Water (e.g., 95:5 v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL .
 - Column Temperature: 35 $^{\circ}\text{C}$.
 - Detector: UV-Vis detector set at an appropriate wavelength (typically determined by scanning a standard, e.g., ~280 nm).
 - Calibration and Quantification:
 1. Prepare a series of standard solutions of Irganox 1081 (from a certified reference material) in the extraction solvent at known concentrations (e.g., 10, 25, 50, 100, 200 $\mu\text{g}/\text{mL}$).
 2. Inject the standards into the HPLC system and generate a calibration curve by plotting peak area against concentration.
 3. Inject the prepared sample extract.
 4. Determine the concentration of Irganox 1081 in the sample solution using the calibration curve.

5. Calculate the weight percentage in the original polymer sample using the initial sample weight and final solution volume.

Caption: Workflow for HPLC quantification of Irganox 1081.

Protocol 2: Performance Evaluation by Differential Scanning Calorimetry (DSC) - Oxidative Induction Time (OIT)

The OIT test is an accelerated method to assess the thermo-oxidative stability of a material. It measures the time until the onset of exothermic oxidation at an elevated temperature in an oxygen atmosphere.^{[15][16][17][18]} A longer OIT indicates better stabilization.

Objective: To determine the relative effectiveness of the antioxidant package in a polyolefin sample according to ASTM D3895.

Methodology:

- Sample Preparation:
 1. Cut a small, representative sample from the material (e.g., a 3-5 mg disc from a compression-molded plaque or a finished part).
 2. Place the sample into an open aluminum DSC pan. Ensure the sample is flat and makes good thermal contact with the bottom of the pan.
 3. Place an empty, open aluminum pan in the reference position of the DSC cell.
- DSC Instrument Program:
 1. Purge: Purge the DSC cell with high-purity nitrogen at a flow rate of 50 ± 5 mL/min for at least 5 minutes to create an inert atmosphere.
 2. Heating Phase: While maintaining the nitrogen flow, heat the sample from ambient temperature to 200 °C at a heating rate of 20 °C/min.

3. Isothermal Equilibration: Hold the sample at 200 °C for 5 minutes to ensure thermal equilibrium.
 4. Gas Switch & Test: Simultaneously start recording the thermal data and switch the purge gas from nitrogen to high-purity oxygen at the same flow rate (50 ± 5 mL/min).
 5. Data Collection: Continue holding the sample at 200 °C under oxygen until the exothermic oxidation peak is observed and has returned to the baseline.
- Data Analysis:
 1. The OIT is the time interval from the initial switch to oxygen (t_0) to the onset of the exothermic oxidation peak.
 2. The onset is determined by the intersection of the tangent drawn at the steepest point of the exotherm with the extrapolated baseline of the thermal curve.
 3. Report the OIT in minutes.

Caption: Idealized DSC curve from an OIT experiment.

Section 6: Safety and Handling

While Irganox 1081 is a stable solid, standard laboratory and industrial hygiene practices must be observed.

- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat or protective clothing.[3][4] In dusty environments, respiratory protection may be required.[3][4]
- Health Hazards: May cause an allergic skin reaction in sensitive individuals.[2] Avoid inhalation of dust and direct contact with skin and eyes.
- Environmental Hazards: Classified as potentially harmful to aquatic life with long-lasting effects. Prevent release into drains and waterways.
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[3]

Always consult the most recent Safety Data Sheet (SDS) provided by the manufacturer for complete and detailed information.[3][4]

Conclusion

Irganox 1081 is a potent and versatile antioxidant whose efficacy is rooted in its dual-function chemical structure. By combining a primary, radical-scavenging hindered phenol with a secondary, hydroperoxide-decomposing thioether bridge, it provides comprehensive and long-lasting protection to a wide array of polymeric materials. A thorough understanding of its properties, mechanisms, and the analytical methods used to verify its performance enables scientists and engineers to optimize formulations for enhanced durability and service life.

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